

2-Chloroterephthalic acid molecular weight and formula

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Compound of Interest

Compound Name: 2-Chloroterephthalic acid

Cat. No.: B158751

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An In-depth Technical Guide on 2-Chloroterephthalic Acid

For researchers, scientists, and professionals in drug development, a precise understanding of the fundamental properties of chemical compounds is paramount. This document provides a concise technical overview of **2-Chloroterephthalic acid**, focusing on its core molecular attributes.

Core Molecular Data

2-Chloroterephthalic acid is an aromatic dicarboxylic acid.^[1] Its structure consists of a benzene ring substituted with two carboxylic acid groups and a single chlorine atom.^[1]

The key quantitative data for **2-Chloroterephthalic acid** are summarized in the table below for ease of reference and comparison.

Property	Value	Citations
Molecular Formula	C ₈ H ₅ ClO ₄	^[1] ^[2] ^[3] ^[4] ^[5]
Molecular Weight	200.58 g/mol	^[1] ^[2]
200.5759 g/mol	^[3]	
200.57 g/mol	^[4]	

Experimental Protocols

Detailed experimental protocols for the synthesis of **2-Chloroterephthalic acid** can be found in various chemical literature. One common method involves the diazotization of 2-aminoterephthalic acid followed by a Sandmeyer reaction.

Synthesis from 2-Aminoterephthalic Acid:

- A solution of sodium nitrite is slowly added to a suspension of 2-aminoterephthalic acid in concentrated hydrochloric acid and water at a temperature of 0 to 5°C.[6]
- After a period of stirring, the resulting diazonium salt solution is added to a pre-cooled solution of cuprous chloride in concentrated hydrochloric acid.[6]
- The reaction mixture is allowed to warm to room temperature and stirring is continued for several hours.[6]
- The solid product is collected by filtration and washed with cold water.[6]
- The crude product is then dried and can be further purified by recrystallization, for example, from a water and ethanol mixture.[6]

Visualizations

The logical relationship between the compound's name, its elemental composition (formula), and its calculated mass (molecular weight) is a fundamental concept in chemistry. The following diagram illustrates this relationship for **2-Chloroterephthalic acid**.

Figure 1. Relationship between Compound Name, Formula, and Molecular Weight.

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